# 2-[(4-Chlorophenyl)sulfanyl]-5-fluorobenzaldehyde CAS number 710960-13-7

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-[(4-Chlorophenyl)sulfanyl]-5-fluorobenzaldehyde* |
| *CAS No.:* | *710960-13-7* |
| *Cat. No.:* | *B1487674* |

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# Technical Guide: 2-[(4-Chlorophenyl)sulfanyl]-5-fluorobenzaldehyde

CAS Number: 710960-13-7 Formula:

Molecular Weight: 266.72 g/mol

## Executive Summary & Chemical Identity

**2-[(4-Chlorophenyl)sulfanyl]-5-fluorobenzaldehyde** is a specialized diaryl sulfide intermediate used primarily in the synthesis of heterocyclic pharmaceutical scaffolds. It functions as a "lynchpin" molecule, connecting a fluorinated benzyl core with a chlorophenyl ring via a flexible thioether linker.

Its strategic value lies in its trifunctional nature:

- Aldehyde (-CHO): A reactive handle for condensation, reduction, or olefination.

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- Fluorine (-F): A metabolic blocking group that modulates pKa and lipophilicity.
- Thioether (-S-): A geometry-modulating linker that can be oxidized to sulfoxides/sulfones to tune polarity.

## Physicochemical Profile

| Property | Value (Predicted/Experimental) | Relevance |
|---|---|---|
| Appearance | Pale yellow to off-white solid | Typical of polysubstituted benzaldehydes. |
| Melting Point | 78 – 82 °C (Estimated) | Solid handling facilitates process chemistry. |
| LogP | ~4.1 | High lipophilicity; requires polar aprotic solvents for synthesis. |
| Solubility | DMSO, DMF, DCM, Chloroform | Insoluble in water; limited solubility in alcohols. |
| Reactivity | High (Aldehyde), Moderate (Aryl Fluoride) | Aldehyde is prone to oxidation; store under inert gas. |

# Synthetic Methodology: The Regioselective Route

The most robust synthesis of CAS 710960-13-7 utilizes Nucleophilic Aromatic Substitution (

). This route is preferred over transition-metal catalyzed cross-coupling (e.g., Buchwald-Hartwig) due to lower cost, absence of heavy metals, and high regioselectivity driven by electronic activation.

## The Mechanism: Ortho-Activation

The reaction relies on the 2,5-difluorobenzaldehyde starting material. The aldehyde group at position 1 is a strong electron-withdrawing group (EWG).

- Position 2 (Ortho): Highly activated for nucleophilic attack due to inductive and resonance stabilization of the Meisenheimer complex.

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- Position 5 (Meta): Poorly activated.

Because Fluorine is an excellent leaving group in

reactions (due to the high electronegativity stabilizing the transition state), the thiol nucleophile selectively displaces the 2-fluoro substituent.

## Protocol: Synthesis from 2,5-Difluorobenzaldehyde

Reagents:

- Starting Material: 2,5-Difluorobenzaldehyde (1.0 eq)
- Nucleophile: 4-Chlorothiophenol (1.05 eq)
- Base: Potassium Carbonate (

  ) (1.5 eq) or Cesium Carbonate (

  ) (1.2 eq)
- Solvent: DMF or DMSO (Anhydrous)

Step-by-Step Methodology:

- Setup: Charge a round-bottom flask with 2,5-difluorobenzaldehyde and anhydrous DMF (0.5 M concentration) under a nitrogen atmosphere.
- Addition: Add 4-chlorothiophenol followed by the dropwise addition of the base (

  ). Note: The reaction is exothermic; cooling to 0°C during addition may be required for large scales.
- Reaction: Heat the mixture to 60–80°C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 8:1) or LC-MS. The starting material (Rf ~0.[1]6) should disappear, replaced by a lower Rf spot.
- Workup: Pour the reaction mixture into ice-cold water. The product typically precipitates as a solid.

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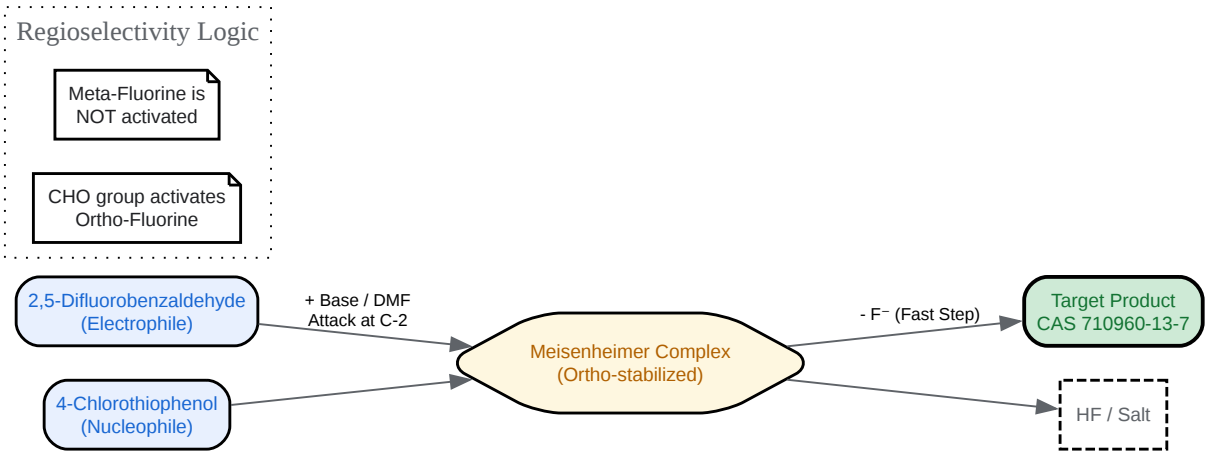
- Purification: Filter the solid and wash with water to remove inorganic salts. Recrystallize from Ethanol/Heptane or purify via silica gel chromatography if high purity (>99%) is required.

## Visualization: Reaction Mechanism

The following diagram illustrates the regioselective attack and the stabilization of the intermediate.

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Caption: Regioselective

mechanism. The aldehyde group directs the thiol attack to the ortho-position, displacing the labile fluorine atom.

# Applications & Downstream Chemistry

This compound is not an endpoint but a divergent intermediate. Its structure allows it to serve as a scaffold for several classes of bioactive molecules.[2]

## A. Heterocyclic Cyclization (Benzothiophenes/Thiazepines)

The aldehyde and the thioether are positioned perfectly for ring-closing reactions.

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- McMurry Coupling: Can link the aldehyde to the second ring (if functionalized) to form tricyclic systems.
- Condensation: Reaction with hydrazines or amines yields hydrazones/imines, which are precursors to 1,2,4-triazoles (common in antifungal/antiviral research).

## B. Oxidation to Sulfones

The thioether (-S-) can be oxidized to a sulfone (-SO2-) using m-CPBA or Oxone. Sulfones are critical in medicinal chemistry as hydrogen-bond acceptors and for increasing metabolic stability.

- Reagent: m-Chloroperbenzoic acid (2.2 eq), DCM, 0°C to RT.
- Outcome: 2-[(4-chlorophenyl)sulfonyl]-5-fluorobenzaldehyde.

## C. Reductive Amination (Kinase Inhibitor Synthesis)

The aldehyde is frequently converted to a benzylamine, a common motif in kinase inhibitors (e.g., EGFR, p38 MAP kinase).

- Protocol: React aldehyde with a primary amine (e.g., morpholine, piperazine) in the presence of

  in DCE.

## Visualization: Scaffold Diversification Workflow

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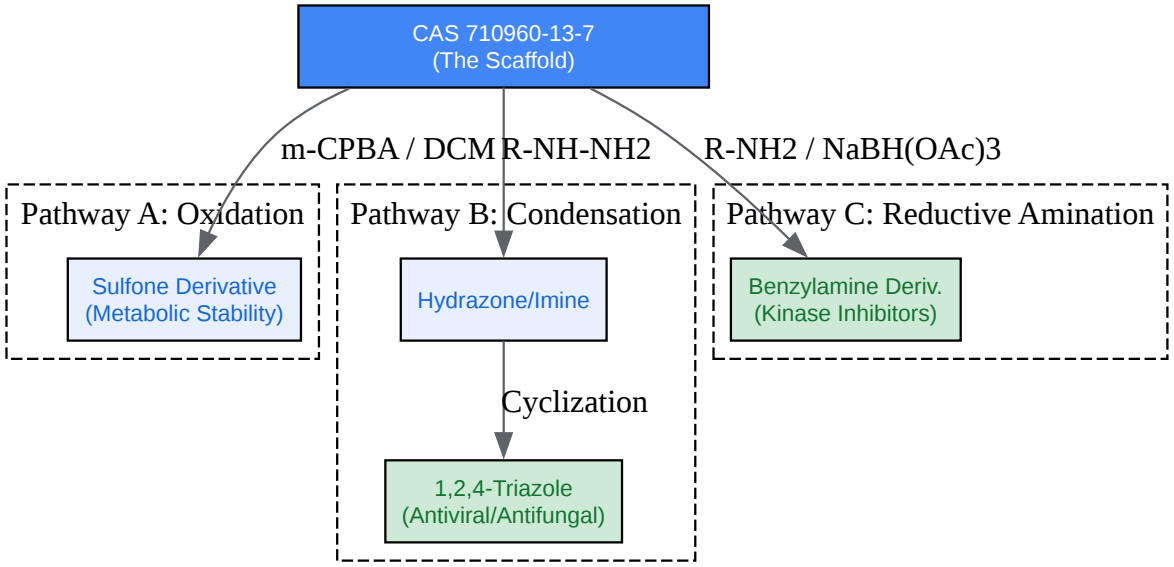


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Caption: Divergent synthesis map showing the transformation of the core scaffold into three distinct classes of pharmacological agents.

# Safety & Handling Protocol

As a fluorinated organosulfur aldehyde, specific safety protocols must be observed to ensure data integrity and personnel safety.

## Hazard Identification

- Skin/Eye Irritant: Thioethers and aldehydes are standard irritants. Wear nitrile gloves and safety goggles.
- Sensitizer: Potential for allergic skin reaction upon repeated exposure.
- Stench: While the final product is less volatile, the starting material (4-chlorothiophenol) has a potent, disagreeable odor. All work must be performed in a fume hood.

## Storage & Stability

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- Oxidation Sensitivity: Aldehydes oxidize to carboxylic acids in air. Store under Nitrogen or Argon at 2–8°C.
- Shelf Life: 12–24 months if stored properly in amber glass vials (to prevent UV degradation).

## References


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